

Personal protective equipment for handling 2-Bromopyridine-4-carboxaldehyde

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Compound of Interest

Compound Name: 2-Bromopyridine-4-carboxaldehyde

Cat. No.: B056593

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Essential Safety and Handling Guide for 2-Bromopyridine-4-carboxaldehyde

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromopyridine-4-carboxaldehyde**. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Safety Data

2-Bromopyridine-4-carboxaldehyde is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Quantitative Hazard and Precautionary Data:

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P301 + P312 + P330
Skin Irritation (Category 2)	H315: Causes skin irritation	P302 + P352
Eye Irritation (Category 2)	H319: Causes serious eye irritation	P305 + P351 + P338
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	-

Personal Protective Equipment (PPE)

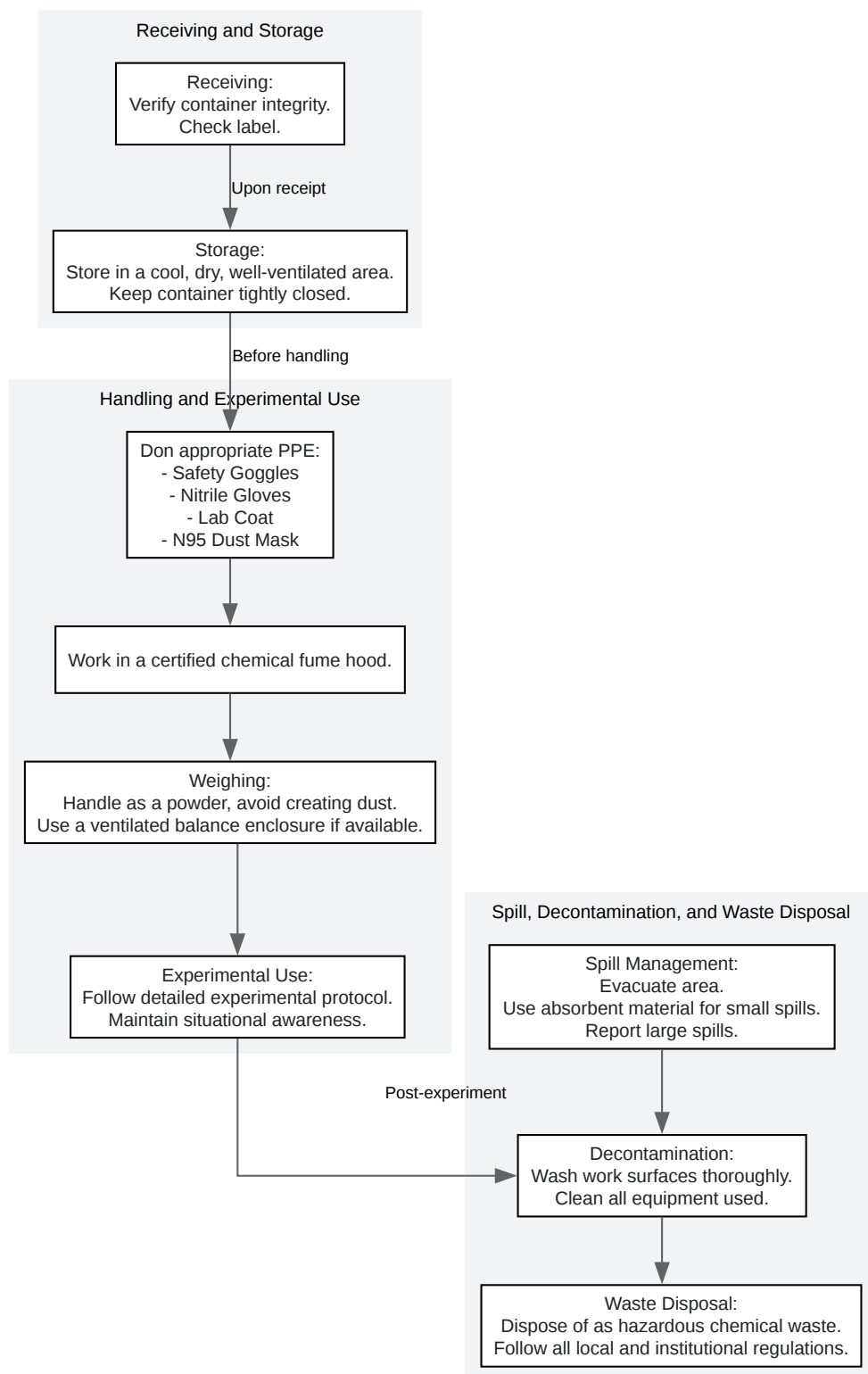
To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **2-Bromopyridine-4-carboxaldehyde**:

- Eye Protection: Chemical safety goggles are mandatory.[\[1\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile) are required.[\[1\]](#)
- Respiratory Protection: A NIOSH-approved N95 dust mask or equivalent should be used, especially when handling the solid form, to prevent inhalation of dust particles.[\[1\]](#)
- Skin and Body Protection: A laboratory coat must be worn.

Operational and Disposal Plans

A systematic approach to handling, from receipt of the chemical to its disposal, is critical. The following workflow outlines the necessary steps for safe operations.

Safe Handling and Disposal Workflow for 2-Bromopyridine-4-carboxaldehyde

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Bromopyridine-4-carboxaldehyde**.

Experimental Protocols: Reduction to (2-bromopyridin-4-yl)methanol

The following is a representative protocol for the reduction of **2-Bromopyridine-4-carboxaldehyde** to the corresponding alcohol, a common transformation in medicinal chemistry and drug development.

Materials:

- **2-Bromopyridine-4-carboxaldehyde**
- Methanol (MeOH)
- Sodium borohydride (NaBH_4)
- Deionized water
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates and chamber

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve **2-Bromopyridine-4-carboxaldehyde** (1.0 equivalent) in methanol. Place the flask in an ice bath and begin stirring.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (1.1 equivalents) portion-wise to the cooled solution. The addition should be controlled to maintain the reaction temperature below 10 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 1-2 hours.
- **Workup:**
 - Once the reaction is complete, carefully quench the reaction by the slow addition of deionized water.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Extract the aqueous residue with ethyl acetate (3 x volume of aqueous layer).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the crude product.
 - If necessary, the crude product can be further purified by column chromatography on silica gel.

Safety Precautions during the Experiment:

- Perform all steps in a well-ventilated chemical fume hood.

- Be cautious during the addition of sodium borohydride as it can react with methanol to produce hydrogen gas.
- Ensure proper quenching of any unreacted sodium borohydride before solvent removal and workup.

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References

- 1. 2-Bromo-4-pyridinecarboxaldehyde 98 118289-17-1 [sigmaaldrich.com]
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